

Comprehensive Spectroscopic Characterization

Guide: 4-amino-N-ethyl-3-(methylamino)benzamide[1]

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Compound of Interest

Compound Name: 4-amino-N-ethyl-3-(methylamino)benzamide

Cat. No.: B8708863

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Executive Summary & Compound Profile

Target Molecule: **4-amino-N-ethyl-3-(methylamino)benzamide** Molecular Formula: $C_{10}H_{15}N_3O$ Exact Mass: 193.1215 Da Molecular Weight: 193.25 g/mol [1]

This guide serves as a technical blueprint for the structural validation of **4-amino-N-ethyl-3-(methylamino)benzamide**. This compound is a critical vicinal diamine intermediate, typically employed in the synthesis of benzimidazole-based pharmacophores (e.g., kinase inhibitors, anticoagulants like Dabigatran analogs).[1]

The primary challenge in characterizing this molecule lies in distinguishing it from its regioisomer, 3-amino-N-ethyl-4-(methylamino)benzamide.[1] This guide prioritizes the differentiation of these isomers using advanced NMR techniques (NOESY/HMBC) and provides a predicted spectroscopic consensus based on chemometric principles and analogous structures.

Synthesis Context & Impurity Profiling

To interpret spectra accurately, one must understand the sample's origin.^[1] This molecule is commonly synthesized via an S_NAr pathway followed by reduction.^[1]

- Route A (Target): 3-fluoro-4-nitrobenzoic acid

Amidation (EtNH₂)

S_NAr (MeNH₂)

Reduction (H₂/Pd).^[1]

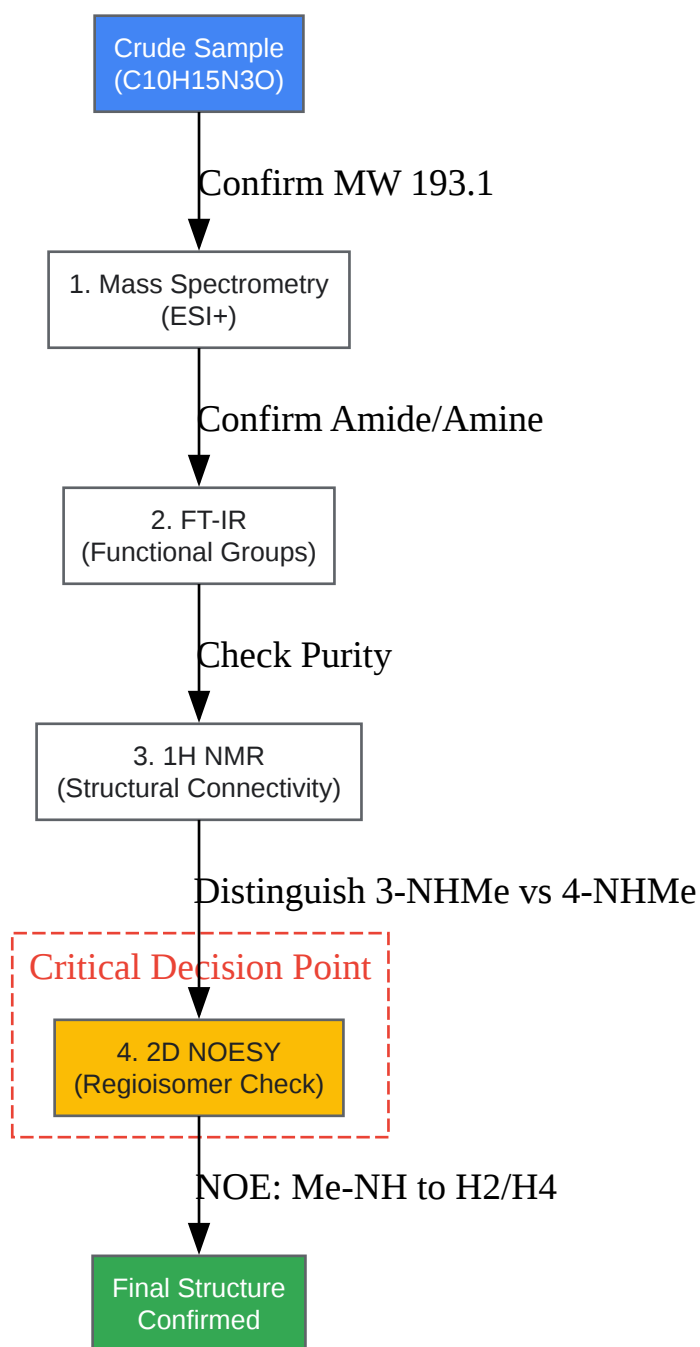
- Risk:^[1] Incomplete reduction yields nitro-intermediates.^[1]

- Route B (Regioisomer): 4-fluoro-3-nitrobenzoic acid precursor.^[1]

- Risk:^[1] Starting material contamination leads to the 3-amino-4-(methylamino) isomer.^[1]

Characterization Workflow (DOT Visualization)

The following decision tree outlines the logical flow for validating the structure and ruling out isomers.



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Figure 1: Step-by-step spectroscopic validation workflow emphasizing regioisomer differentiation.

Mass Spectrometry (MS) Data

Technique: ESI-MS (Positive Mode) or APCI.[1] Solvent: Methanol/Water + 0.1% Formic Acid.
[1]

Primary Ionization[1]

- $[M+H]^+$: Observed at m/z 194.13.[1]
- $[M+Na]^+$: Observed at m/z 216.11 (common adduct).[1]

Fragmentation Pattern (MS/MS)

Fragmentation is vital for confirming the N-ethyl amide and the diamine core.[1]

m/z (Fragment)	Loss Identity	Structural Insight
194.13	Precursor	$[M+H]^+$ parent ion.[1]
165.09	-29 Da (Ethyl)	Loss of ethyl group from amide (cleavage of N-C bond).[1]
149.07	-45 Da (EtNH ₂)	Loss of ethylamine fragment (amide bond cleavage).[1]
121.06	-73 Da	Formation of the diaminobenzoyl cation (Core ring stability).[1]
106.05	Characteristic diaminobenzene fragment.[1]	

Expert Insight: A strong peak at m/z 121 suggests the benzamide bond is the primary cleavage point.[1] If you observe m/z 135 instead of 121, check for methylation on the wrong nitrogen (e.g., dimethylamino impurity).[1]

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on solid powder.[1]

The IR spectrum confirms the presence of the amide and the mixed amine environment.[1]

- 3300–3450 cm^{-1} (Broad/Multiple): N-H stretching.[\[1\]](#) You will see a complex band structure due to three distinct N-H types:
 - Primary amine ($-\text{NH}_2$).[\[1\]](#)
 - Secondary amine ($-\text{NH-Me}$).[\[1\]](#)
 - Secondary amide ($-\text{CO-NH-Et}$).[\[1\]](#)
- 2850–2960 cm^{-1} : C-H stretching (Aliphatic).[\[1\]](#) Distinct peaks for Methyl (N-Me) and Ethyl (N-Et) groups.[\[1\]](#)
- 1630–1650 cm^{-1} (Strong): Amide I band (C=O stretch).[\[1\]](#) This is the diagnostic peak for the benzamide carbonyl.[\[1\]](#)
- 1540–1560 cm^{-1} : Amide II band (N-H bend + C-N stretch).[\[1\]](#)
- 1260–1300 cm^{-1} : C-N stretching (Aromatic amine).[\[1\]](#)

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO- d_6 is recommended over CDCl_3 .[\[1\]](#) The polar solvent stabilizes the exchangeable protons (NH), making them visible as distinct signals, which is crucial for isomer differentiation.[\[1\]](#)

^1H NMR Prediction (400 MHz, DMSO- d_6)

Position	δ (ppm)	Multiplicity	Integration	Assignment & Coupling (J)
Amide NH	8.15	Triplet (br)	1H	-C(=O)NH-Et.[1] Coupled to ethyl CH ₂ . [1]
H-2	7.10	Doublet (d)	1H	Aromatic H. meta-coupled to H-6 (~2 Hz).[1] Located between Amide and NHMe.[1]
H-6	7.05	dd	1H	Aromatic H. ortho-coupled to H-5 (~8 Hz), meta to H-2.[1]
H-5	6.55	Doublet (d)	1H	Aromatic H. ortho-coupled to H-6.[1] Shielded by adjacent -NH ₂ .
4-NH ₂	5.40	Singlet (br)	2H	Primary Amine. [1] Exchangeable. Broad.
3-NH-Me	4.95	Quartet (br)	1H	Secondary Amine.[1] Coupled to Methyl group.[1] [2]
N-Et (CH ₂)	3.25	Multiplet	2H	Methylene of ethyl group.[1]
3-N-Me (CH ₃)	2.75	Doublet	3H	Methyl group.[1] Coupled to NH (J

~4.5 Hz).[1]

N-Et (CH₃)

1.10

Triplet

3H

Methyl of ethyl
group (J ~7 Hz).
[1]

Critical Isomer Differentiation (The "Senior Scientist" Check)

You must distinguish 4-amino-3-(methylamino) (Target) from 3-amino-4-(methylamino) (Isomer).[1]

- NOESY Experiment:
 - Target (3-NHMe): Strong NOE correlation between the N-Methyl protons (2.75 ppm) and H-2 (7.10 ppm).[1]
 - Isomer (4-NHMe): The N-Methyl group is at position 4.[1] It would show NOE correlation to H-3 and H-5.[1] However, in the 3-amino-4-methylamino isomer, the protons are H-2, H-5, H-6.[1] The N-Me would show NOE to H-3 (if H-3 existed) and H-5.[1] Since H-3 is substituted, you look for spatial proximity.[1]
 - Simpler Logic: In the Target, the N-Methyl is adjacent to the Amide (separated by C2).[1] In the Isomer, the Primary Amine is adjacent to the Amide.[1]
 - Key Signal: Look for NOE between Amide NH and H-2, and H-2 and N-Methyl.[1] If H-2 correlates with a primary NH₂, you have the wrong isomer.[1]
- ¹³C NMR Shifts (100 MHz, DMSO-d₆):
 - C=O: ~166 ppm.[1]
 - C-4 (C-NH₂): ~140 ppm (Shielded).[1]
 - C-3 (C-NHMe): ~136 ppm.[1]
 - N-Me: ~30 ppm.[1]

- N-Et: ~34 ppm (CH₂), ~14 ppm (CH₃).[\[1\]](#)

Experimental Protocol: Sample Preparation

To ensure reproducibility and adherence to the "Self-Validating" pillar:

- Sample Mass: Weigh 5–10 mg of the solid compound.
- Solvent: Add 0.6 mL of DMSO-d₆ (99.9% D).[\[1\]](#)
 - Why DMSO? CDCl₃ often causes broadening of amide/amine protons due to rapid exchange.[\[1\]](#) DMSO forms H-bonds, slowing exchange and sharpening peaks.[\[1\]](#)
- Tube: Use a high-quality 5mm NMR tube to minimize shimming errors.
- Acquisition:
 - Run standard ¹H (16 scans).[\[1\]](#)
 - Run D₂O shake (Optional): Add 1 drop D₂O to confirm exchangeable protons (NH peaks will disappear).[\[1\]](#)
 - Run NOESY (Mixing time 500ms) if regioisomer purity is in question.[\[1\]](#)

References

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